

Structural Analogs of Benzipram: A Technical Guide to Synthesis, Properties, and Therapeutic Potential

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Compound of Interest

Compound Name: *Benzipram*

CAS No.: 35256-86-1

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Abstract

Benzipram (N-benzyl-N-isopropyl-3,5-dimethylbenzamide) belongs to the diverse class of N-benzylbenzamide derivatives, a scaffold of significant interest in medicinal chemistry due to its presence in a wide array of biologically active compounds. While specific data on **Benzipram** itself is limited in publicly available literature, the exploration of its structural analogs provides valuable insights into potential therapeutic applications. This technical guide offers a comprehensive overview of the synthesis, properties, and potential mechanisms of action of **Benzipram** analogs, drawing upon data from structurally related N-benzyl-N-alkyl-benzamides and other relevant derivatives. The information presented herein is intended to serve as a foundational resource to guide further research and development in this chemical space.

Introduction

The N-benzylbenzamide core is a privileged structure in drug discovery, with derivatives exhibiting a broad spectrum of pharmacological activities, including anticonvulsant, anticancer, anti-inflammatory, and enzyme inhibitory effects. The structural versatility of this scaffold allows for fine-tuning of physicochemical and pharmacological properties through modifications at several key positions: the benzoyl ring, the benzyl ring, and the N-alkyl substituent.

Benzipram, with its N-isopropyl and 3,5-dimethylbenzoyl substitutions, represents a specific embodiment of this scaffold. This guide will explore the known properties of related analogs to infer the potential biological profile of **Benzipram** and guide the synthesis and evaluation of novel derivatives.

Synthesis of Benzipram Analogs

The synthesis of **Benzipram** and its structural analogs can be readily achieved through standard amide bond formation reactions. The most common and versatile method is the acylation of a secondary amine with a substituted benzoyl chloride.

General Synthetic Protocol

A typical synthesis involves the reaction of a substituted N-alkylbenzylamine with a substituted benzoyl chloride in the presence of a base to neutralize the hydrochloric acid byproduct.

Step 1: Formation of Benzoyl Chloride (if not commercially available) Substituted benzoic acids can be converted to their corresponding acid chlorides using thionyl chloride (SOCl_2) or oxalyl chloride.

Step 2: Amide Coupling The substituted benzoyl chloride is then reacted with the appropriate N-alkylbenzylamine in an inert solvent, such as dichloromethane (DCM) or tetrahydrofuran (THF), in the presence of a base like triethylamine (TEA) or pyridine.

Physicochemical Properties of Benzipram and Analogs

The physicochemical properties of **Benzipram** and its analogs, such as molecular weight, lipophilicity (LogP), and polar surface area (PSA), are critical determinants of their pharmacokinetic and pharmacodynamic profiles. While experimental data for a series of direct

Benzipram analogs is not available, computational predictions for **Benzipram** and related structures can provide initial guidance.

Table 1: Predicted Physicochemical Properties of **Benzipram** and a Positional Isomer

Compound Name	Molecular Formula	Molecular Weight (g/mol)	Predicted XLogP3
Benzipram (N-benzyl-N-isopropyl-3,5-dimethylbenzamide)	C ₁₉ H ₂₃ NO	281.4	4.4
N-benzyl-N-isopropyl-3,4-dimethylbenzamide	C ₁₉ H ₂₃ NO	281.4	4.4

Data sourced from PubChem. Predicted values are computationally generated.

Biological Activities and Structure-Activity Relationships (SAR)

The biological activities of N-benzylbenzamide derivatives are highly dependent on their substitution patterns. This section summarizes the known activities of structurally related compounds to infer the potential therapeutic applications of **Benzipram** analogs.

Anticonvulsant Activity

Several N-benzyl-2-acetamidopropionamide derivatives, which share the N-benzylamide core with **Benzipram**, have shown potent anticonvulsant effects.^{[1][2]} Structure-activity relationship (SAR) studies on these compounds have revealed that small, non-bulky substituents on the benzyl ring are favorable for activity.^[2]

Table 2: Anticonvulsant Activity of N-Benzyl-2-acetamidopropionamide Analogs in the Maximal Electroshock (MES) Seizure Test

Compound	Substituent (R)	MES ED ₅₀ (mg/kg, i.p. in mice)	Protective Index (PI) in mice
(R)-18	3-methoxy	4.5	6.0
(R,S)-18	3-methoxy	8.3	-
(R,S)-19	3-ethoxy	17.3	-

Data adapted from related studies.[1] The protective index is the ratio of the neurotoxic dose (TD₅₀) to the effective dose (ED₅₀).

Butyrylcholinesterase (BChE) Inhibition

A series of N-benzyl benzamide derivatives have been identified as potent and selective inhibitors of butyrylcholinesterase (BChE), an enzyme implicated in the progression of Alzheimer's disease.[3][4] This suggests a potential neurological application for **Benzipram** analogs.

Table 3: Butyrylcholinesterase (BChE) Inhibitory Activity of N-Benzyl Benzamide Analogs

Compound	IC ₅₀ (nM) for BChE
S11-1014	Sub-nanomolar
S11-1033	Sub-nanomolar

Data sourced from a study on selective BChE inhibitors.[4] Specific IC₅₀ values were not provided in the abstract.

Experimental Protocols

This section provides detailed methodologies for key experiments that can be employed to evaluate the biological activity of novel **Benzipram** analogs.

Synthesis of N-benzyl-N-isopropyl-3,5-dimethylbenzamide (Benzipram)

Materials:

- 3,5-Dimethylbenzoyl chloride
- N-isopropylbenzylamine
- Triethylamine (TEA)
- Dichloromethane (DCM), anhydrous
- Magnetic stirrer
- Round-bottom flask
- Dropping funnel

Procedure:

- Dissolve N-isopropylbenzylamine (1.0 eq) and triethylamine (1.2 eq) in anhydrous DCM in a round-bottom flask under a nitrogen atmosphere.
- Cool the mixture to 0 °C in an ice bath.
- Add a solution of 3,5-dimethylbenzoyl chloride (1.05 eq) in anhydrous DCM dropwise to the stirred amine solution.
- Allow the reaction mixture to warm to room temperature and stir for 4-6 hours.
- Monitor the reaction progress by Thin Layer Chromatography (TLC).
- Upon completion, wash the reaction mixture sequentially with 1 M HCl, saturated NaHCO₃ solution, and brine.
- Dry the organic layer over anhydrous Na₂SO₄, filter, and concentrate under reduced pressure.
- Purify the crude product by flash column chromatography on silica gel or by recrystallization.

In Vitro Butyrylcholinesterase (BChE) Inhibition Assay (Ellman's Method)

Materials:

- Butyrylcholinesterase (from equine serum)
- Butyrylthiocholine iodide (substrate)
- 5,5'-dithiobis(2-nitrobenzoic acid) (DTNB, Ellman's reagent)
- Phosphate buffer (pH 8.0)
- Test compounds (dissolved in a suitable solvent, e.g., DMSO)
- 96-well microplate reader

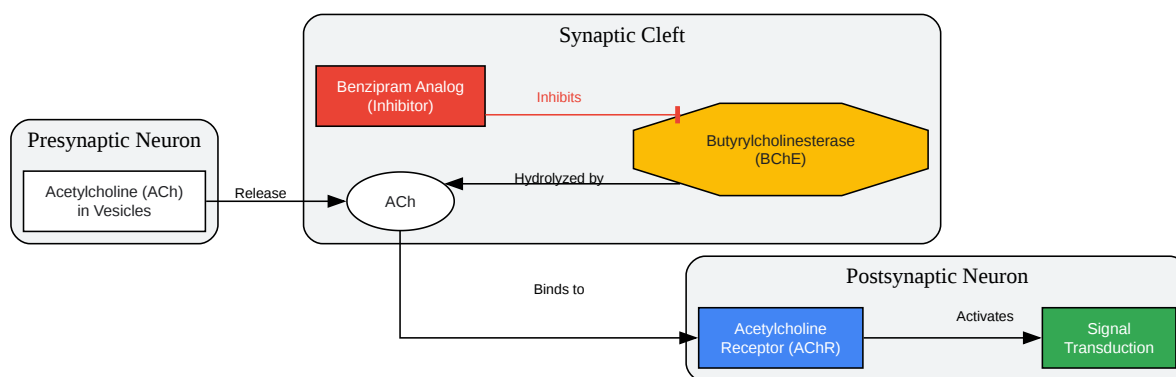
Procedure:

- Prepare solutions of the BChE enzyme, substrate, and DTNB in phosphate buffer.
- Add the buffer, DTNB solution, and the test compound at various concentrations to the wells of a 96-well plate.
- Initiate the reaction by adding the BChE enzyme solution and incubate for a defined period at a controlled temperature (e.g., 37 °C).
- Add the substrate solution to start the enzymatic reaction.
- Measure the absorbance of the yellow product (5-thio-2-nitrobenzoate) kinetically at 412 nm.
- Calculate the rate of reaction and determine the percent inhibition for each concentration of the test compound.
- Calculate the IC₅₀ value by plotting the percent inhibition against the logarithm of the inhibitor concentration.

Signaling Pathways and Experimental Workflows

Butyrylcholinesterase (BChE) Inhibition Signaling Pathway

The primary role of BChE in the brain is to hydrolyze the neurotransmitter acetylcholine (ACh). Inhibition of BChE increases the levels of ACh in the synaptic cleft, thereby enhancing cholinergic neurotransmission. This is a key therapeutic strategy for managing the symptoms of Alzheimer's disease.

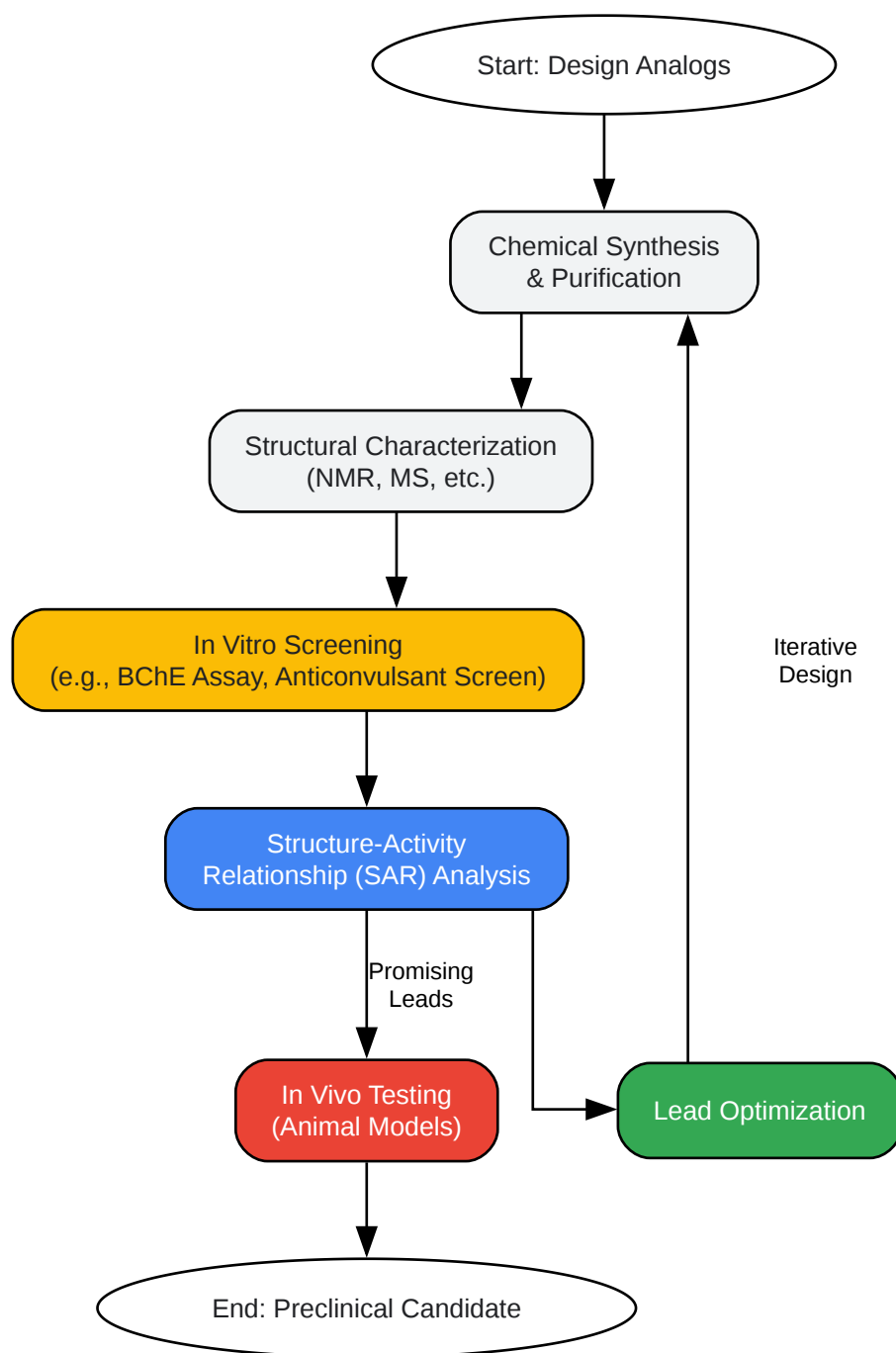


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Caption: BChE Inhibition in the Cholinergic Synapse.

General Experimental Workflow for Analog Evaluation

The following workflow outlines a typical process for the synthesis and biological evaluation of novel **Benzipram** analogs.



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Caption: Workflow for **Benzipram** Analog Development.

Conclusion

The N-benzylbenzamide scaffold, represented by **Benzipram**, holds considerable promise for the development of novel therapeutic agents. While direct biological data for **Benzipram** is

scarce, the known anticonvulsant and butyrylcholinesterase inhibitory activities of its structural analogs provide compelling avenues for future research. The synthetic routes and experimental protocols detailed in this guide offer a practical framework for the synthesis and evaluation of novel **Benzipram** derivatives. Further investigation into the structure-activity relationships of this compound class is warranted to unlock its full therapeutic potential.

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